

Personal protective equipment for handling 7-Deazaadenosine 5'-phosphate

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Compound of Interest

Compound Name: 7-Deazaadenosine 5'-phosphate

Cat. No.: B15586901

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Essential Safety and Handling Guide for 7-Deazaadenosine 5'-phosphate

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **7-Deazaadenosine 5'-phosphate**. The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE for handling **7-Deazaadenosine 5'-phosphate**, which is often supplied as a white powder.^[1]

PPE Category	Item	Specifications and Remarks
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields.[2] These should conform to EU Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[1]
Skin Protection	Chemical Impermeable Gloves	Handle with gloves inspected prior to use.[2] The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2] Wash and dry hands after handling.
Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[1] Fire/flame resistant and impervious clothing is recommended.[2]	
Respiratory Protection	Full-face Respirator or Particle Filter	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2] Under normal use conditions with adequate ventilation, a particle filter may be sufficient.[1]

Operational Handling and Storage

Safe handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to avoid the formation of dust and aerosols.[2]
- Avoid contact with skin, eyes, and clothing.[1][2]
- Do not ingest or inhale the substance.[1]
- Use non-sparking tools to prevent fire from electrostatic discharge.[2]
- Practice good industrial hygiene, including washing hands before breaks and after work. Do not eat, drink, or smoke in the handling area.[3]
- An emergency shower and eye-rinsing facility should be readily accessible.[3]

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][2]
- This product may be hygroscopic and sensitive to moisture and air.[1] Store under an inert atmosphere.[1]
- For maintaining product quality, storage in a freezer is recommended.[1]
- Store separately from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures

First Aid Measures:

- If Inhaled: If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled.[2]
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor.[2]
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.
[2]

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

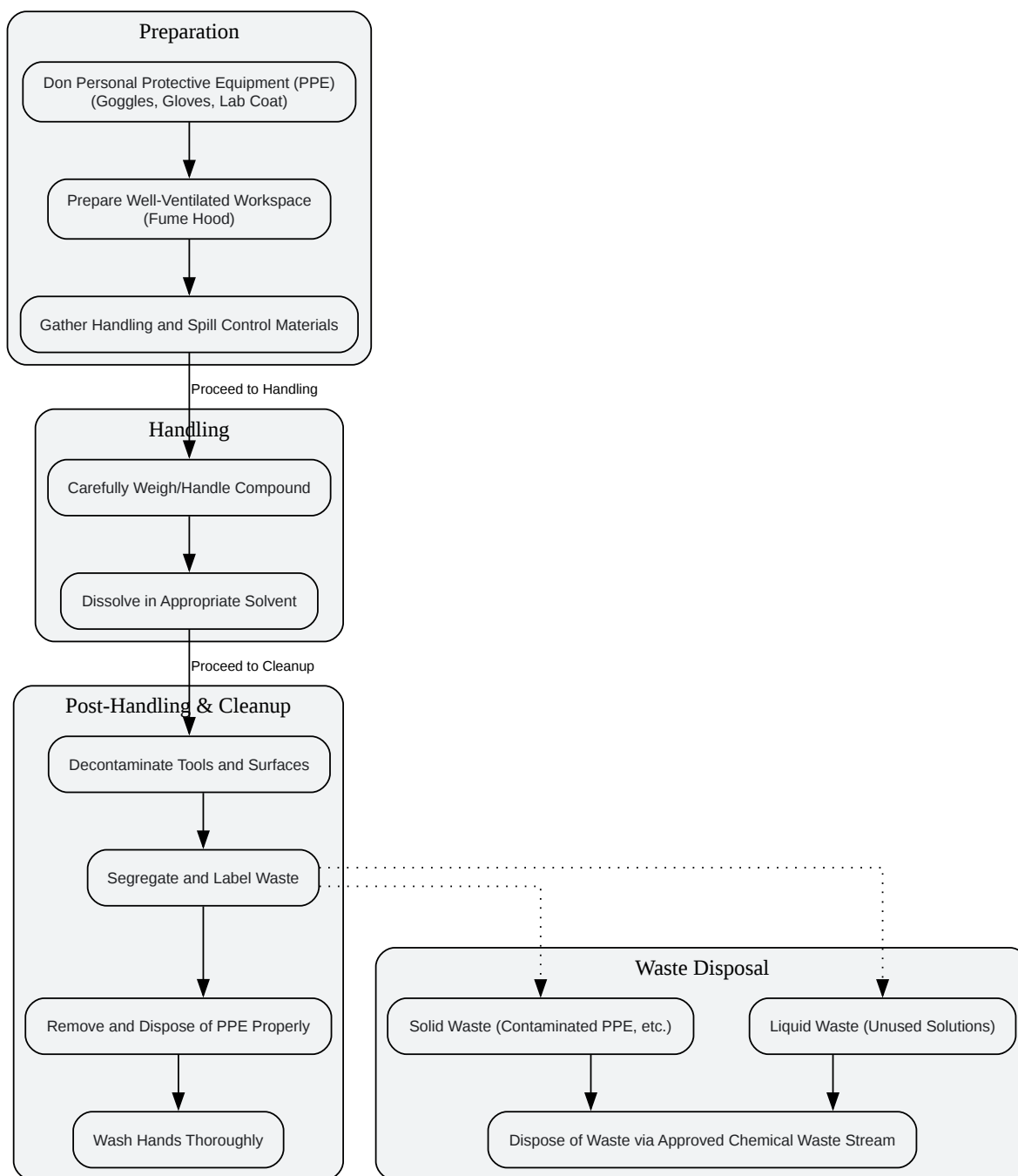
Spill and Leakage Procedures:

- Ensure adequate ventilation and evacuate personnel to safe areas.[2]
- Avoid dust formation.[1][2]
- Prevent the chemical from entering drains, as it can be harmful to aquatic life with long-lasting effects.[2][3]
- Collect the spillage using methods that do not generate dust, such as sweeping up and shoveling into a suitable container for disposal.[1]

Disposal Plan

Dispose of **7-Deazaadenosine 5'-phosphate** and its containers in accordance with local, state, and federal regulations. Do not release into the environment.[1][2] Contaminated materials should be collected and disposed of as chemical waste.[3]

Workflow for Handling and Disposal



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Safe Handling and Disposal Workflow

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